

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Iodobiphenyl

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Compound of Interest

Compound Name: 2-Iodobiphenyl

Cat. No.: B1664525

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Iodobiphenyl**, ensuring the protection of personnel and the integrity of your work.

Essential Safety Information at a Glance

The following table summarizes the key quantitative data and hazard information for **2-Iodobiphenyl**.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 2113-51-1 | [1] |
| Molecular Formula | C ₁₂ H ₉ I | [1] |
| Molecular Weight | 280.10 g/mol | [1] |
| Appearance | Clear colorless to yellow liquid | [2] |
| Boiling Point | 300 °C | [2] |
| Density | 1.59 g/mL at 25 °C | [2] |
| Hazard Statements | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | |
| Signal Word | Warning | |

Operational Plan: From Preparation to Disposal

Adherence to a strict operational plan is critical for minimizing risks associated with **2-Iodobiphenyl**.

Engineering Controls and Preparation

- Ventilation: Always handle **2-Iodobiphenyl** in a well-ventilated area. A certified chemical fume hood is required.
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been tested within the last month. A spill kit appropriate for solid and liquid chemical spills should be available in the laboratory.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is necessary to prevent exposure.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Nitrile or Neoprene gloves. Inspect for tears or degradation before each use. | Prevents skin contact and irritation. |
| Eye Protection | Chemical splash goggles or a full-face shield.[3] | Protects against splashes that can cause serious eye irritation. |
| Body Protection | A flame-resistant lab coat, worn fully buttoned. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | A NIOSH-approved respirator with an organic vapor cartridge is recommended if not handled in a fume hood. | Prevents respiratory irritation from dust or vapors. |

Handling and Storage

- **Handling:** Avoid direct contact with the skin and eyes. Prevent the formation of dust and aerosols. Use non-sparking tools.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames.[2]

Spill Response Protocol

In the event of a spill, a swift and informed response is crucial.

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area.
- **Assess the Spill:** Determine the extent of the spill. For large or unmanageable spills, contact your institution's emergency response team.
- **Don Appropriate PPE:** Before attempting to clean a small, manageable spill, don the full PPE as outlined above.

- **Contain the Spill:** For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- **Clean-Up:**
 - **For Liquid Spills:** Gently cover the spill with absorbent material. Once fully absorbed, use non-sparking scoops to collect the material into a designated, labeled waste container.
 - **For Solid Spills:** Carefully sweep the solid material, avoiding the creation of dust, and place it into a labeled waste container.
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone), followed by soap and water. Place all cleaning materials into the hazardous waste container.
- **Waste Disposal:** Seal and label the waste container for hazardous waste pickup.

Disposal Plan

Proper disposal is critical to prevent environmental contamination.

- **Waste Segregation:** All materials contaminated with **2-Iodobiphenyl**, including gloves, absorbent materials, and empty containers, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name "**2-Iodobiphenyl**."
- **Disposal Method:** Due to its halogenated nature, **2-Iodobiphenyl** should be disposed of via incineration at a licensed hazardous waste facility.^{[4][5]} This method is preferred to prevent the formation of toxic byproducts such as dioxins and furans.^{[4][5]} Contact your institution's Environmental Health and Safety (EHS) office for specific procedures and to schedule a waste pickup.

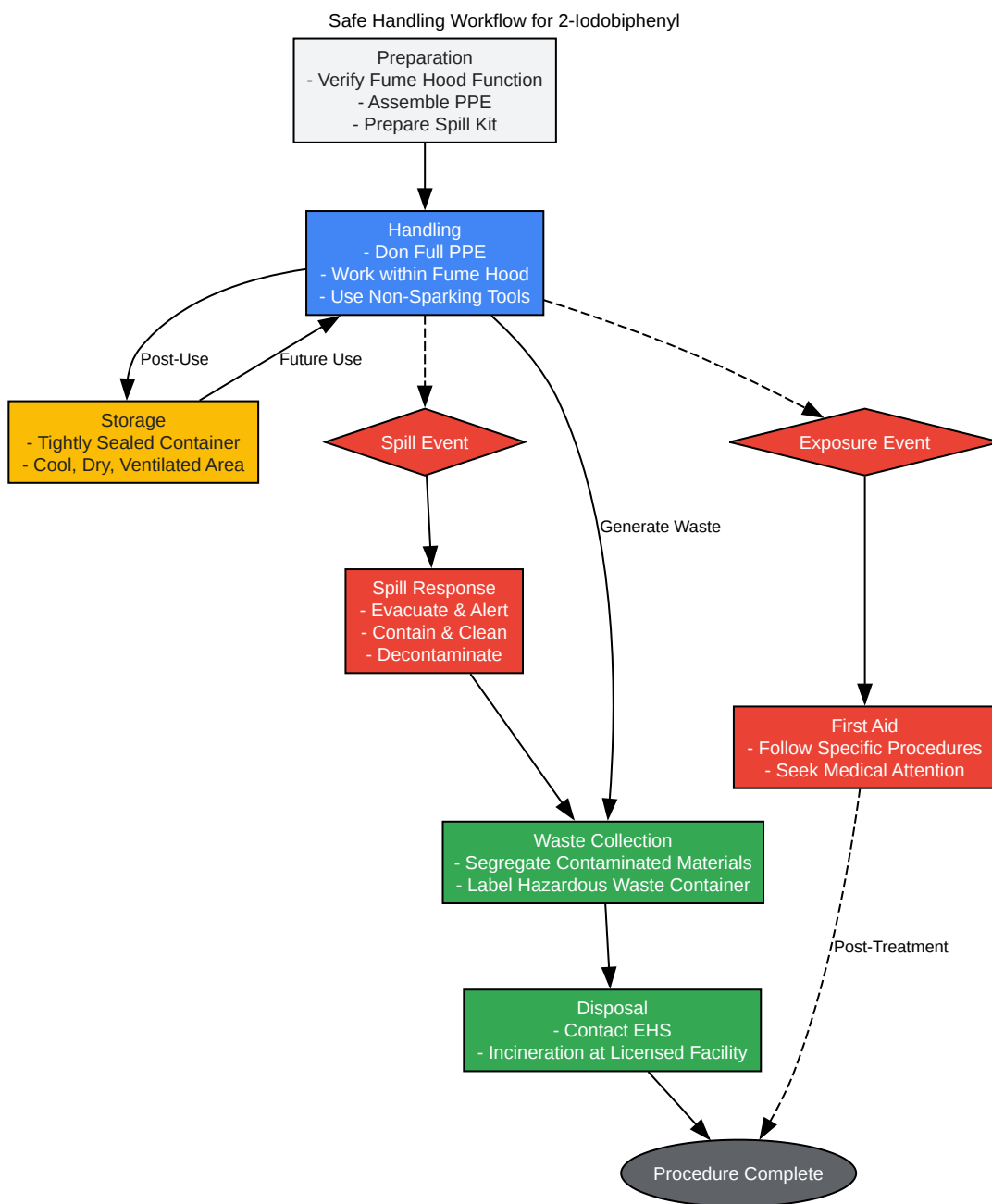
Emergency First Aid Procedures

Immediate and appropriate first aid can significantly mitigate the effects of accidental exposure.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention. |
| Eye Contact | Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Workflow for Safe Handling of 2-Iodobiphenyl

The following diagram illustrates the logical workflow for the safe handling of **2-Iodobiphenyl**, from initial preparation to final disposal.



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